

AF 594 NHS ester solubility in water and DMSO

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Compound of Interest

Compound Name: AF 594 NHS ester

Cat. No.: B12364994

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An In-depth Technical Guide to the Solubility and Handling of **AF 594 NHS Ester**

For researchers, scientists, and professionals in drug development, understanding the nuanced solubility of fluorescent probes like Alexa Fluor™ 594 NHS ester (**AF 594 NHS ester**) is paramount for successful bioconjugation and assay development. This guide provides a detailed overview of its solubility in aqueous and organic solvents, practical recommendations for its use, and the underlying chemical principles governing its handling.

Core Properties of **AF 594 NHS Ester**

AF 594 NHS ester is a bright, red-fluorescent dye widely used for labeling primary amines on proteins, antibodies, and amine-modified oligonucleotides.^{[1][2]} Its succinimidyl ester (NHS ester) functional group reacts with primary amines in a pH-dependent manner to form stable amide bonds.^{[3][4][5]} The resulting conjugates exhibit intense fluorescence and high photostability.^[1]

Quantitative Data Summary

While specific quantitative solubility values (e.g., in mg/mL) are not typically published by manufacturers, the qualitative solubility and other key properties are well-documented.

Property	Value	Source
Fluorophore	Alexa Fluor™ 594 (or equivalent)	[1]
Reactive Group	N-Hydroxysuccinimidyl (NHS) Ester	[1]
Reactivity	Primary Amines	[1][2]
Solubility	Soluble in Water, DMSO, DMF	[2][3][4][6]
Recommended Stock Solvent	Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)	[1][7]
Excitation Maximum (Ex)	~590 nm	[1][2]
Emission Maximum (Em)	~617 nm	[1][2]
Molecular Weight	~819.8 g/mol	[1][2]
Extinction Coefficient	~92,000 cm ⁻¹ M ⁻¹	[1][2]

Solubility in Detail: Water vs. DMSO

Water Solubility:

The Alexa Fluor™ 594 dye itself is designed to be water-soluble, a feature that minimizes the aggregation of labeled proteins and ensures functionality in biological buffers.[1][8][9] However, the NHS ester form of the dye presents a critical caveat. While it is soluble in water, it is also highly susceptible to hydrolysis. In an aqueous environment, the NHS ester group will react with water, converting it into a non-reactive carboxylic acid.[7] This process is irreversible and renders the dye incapable of labeling its intended target.

The rate of hydrolysis is pH-dependent, increasing with higher pH. This presents a challenge, as the amine labeling reaction is most efficient at a slightly alkaline pH of 7-9.[3][4][5]

Therefore, preparing stock solutions of **AF 594 NHS ester** in water is strongly discouraged as it will lead to rapid inactivation of the dye.

DMSO Solubility:

High-quality, anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AF 594 NHS ester**.^{[1][7]} DMSO is an aprotic organic solvent that readily dissolves the dye without promoting the hydrolysis of the NHS ester. This ensures the reactivity of the dye is preserved during storage. It is crucial to use anhydrous (water-free) DMSO, as any moisture can compromise the stability of the dye.^[7]

Experimental Protocols

Preparing AF 594 NHS Ester Stock Solution

This protocol outlines the standard procedure for reconstituting and storing the dye.

Materials:

- **AF 594 NHS ester** vial
- High-quality, anhydrous DMSO
- Molecular sieves (optional, to ensure DMSO is anhydrous)^[7]
- Pipettes and tips
- Vortex mixer

Methodology:

- **Equilibration:** Before opening, allow the vial of **AF 594 NHS ester** to warm to room temperature. This prevents condensation of atmospheric moisture inside the vial, which could hydrolyze the dye.
- **Reconstitution:** Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mg/mL). A table for calculating the required volume of DMSO is often provided by the manufacturer.^[5]
- **Dissolution:** Cap the vial securely and vortex thoroughly until all the dye is completely dissolved.

- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and moisture contamination. Store these aliquots at -20°C, protected from light.
[6] When stored correctly, the reactive dye solution is stable for at least three months.[7]

General Protein Labeling Workflow

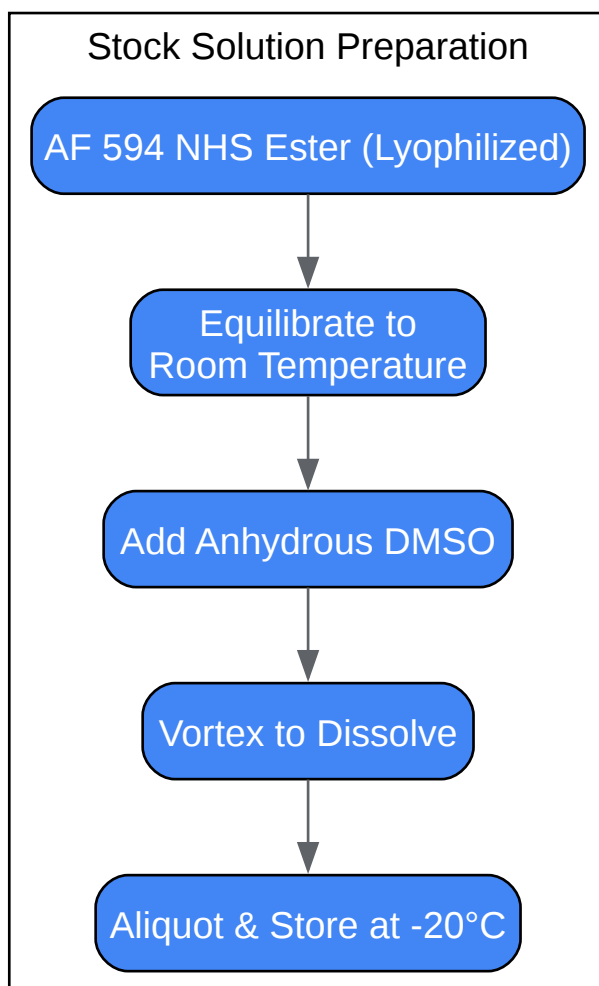
This protocol describes a typical conjugation reaction between the dye and a protein.

Methodology:

- Prepare Protein: Dissolve the protein to be labeled in a suitable amine-free buffer, such as 0.1 M sodium bicarbonate, pH 8.3.
- Reaction Setup: While vortexing the protein solution gently, add a calculated amount of the **AF 594 NHS ester** stock solution. The molar ratio of dye to protein will need to be optimized for the specific application.
- Incubation: Allow the reaction to proceed for 1 hour at room temperature, with continuous stirring and protected from light.
- Purification: Separate the labeled protein from the unreacted dye and hydrolysis byproducts. This is typically achieved using a spin desalting column or through dialysis.

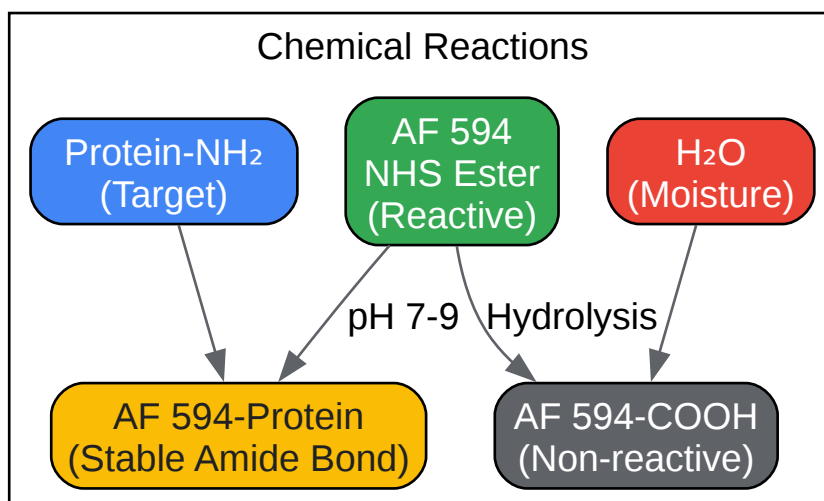
Visualized Workflows and Pathways

The following diagrams illustrate the key processes involved in handling and using **AF 594 NHS ester**.



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Caption: Workflow for preparing a stable **AF 594 NHS ester** stock solution.



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Caption: Competing reactions of **AF 594 NHS ester**: conjugation vs. hydrolysis.

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